

A Comprehensive Technical Guide to the Physicochemical Properties of 1,3-Dimethylimidazolidine

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Compound of Interest		
Compound Name:	1,3-Dimethylimidazolidine	
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This technical guide provides an in-depth overview of the boiling and melting points of **1,3- Dimethylimidazolidine** (DMI), a versatile polar aprotic solvent. The document details experimental protocols for the determination of these physical properties, as well as methods for its synthesis and purification, presented to aid in research and development applications.

Physicochemical Data of 1,3-Dimethylimidazolidine

The melting and boiling points of **1,3-Dimethylimidazolidine** are crucial parameters for its application as a solvent in various chemical reactions and formulations. A summary of these properties from various sources is presented in the table below.

Physical Property	Reported Value (°C)	Reported Value (°F)	Reported Value (K)
Melting Point	7.5 - 8.2[1][2][3]	45.5 - 46.8	280.65 - 281.35
Boiling Point	222 - 226[1][2]	431.6 - 438.8	495.15 - 499.15

Experimental Protocols Determination of Melting Point



The melting point of **1,3-Dimethylimidazolidine** can be determined using the capillary method, a standard technique recognized by various pharmacopeias.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital instrument)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Heating medium (e.g., silicone oil)
- Mortar and pestle

Procedure:

- A small sample of **1,3-Dimethylimidazolidine** is finely powdered using a mortar and pestle.
- The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the solid at the sealed end.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower, more precise measurement (e.g., a ramp rate of 1-2 °C per minute) for an accurate determination.
- The temperature at which the substance first begins to liquefy is recorded as the onset of melting, and the temperature at which the last solid particle disappears is recorded as the completion of melting. The range between these two temperatures is the melting range.

Determination of Boiling Point

The boiling point of **1,3-Dimethylimidazolidine** can be determined using a distillation method or the Thiele tube method, which is suitable for smaller sample volumes.

Apparatus:



- Thiele tube or a distillation apparatus
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating source (e.g., Bunsen burner or heating mantle)
- · Liquid paraffin or silicone oil

Procedure (Thiele Tube Method):

- A few milliliters of **1,3-Dimethylimidazolidine** are placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a heating medium (e.g., silicone oil).
- The side arm of the Thiele tube is gently heated, causing the temperature of the heating medium to rise.
- As the liquid approaches its boiling point, a stream of bubbles will emerge from the open end
 of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Synthesis and Purification Workflow



The following diagram illustrates a common laboratory-scale synthesis and purification workflow for **1,3-Dimethylimidazolidine**.



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Caption: Laboratory synthesis and purification of **1,3-Dimethylimidazolidine**.

Experimental Protocol for Synthesis and Purification

A common method for the synthesis of **1,3-Dimethylimidazolidine** involves the reaction of 2-imidazolidinone with paraformaldehyde and formic acid.

Synthesis Procedure:

- In a reaction flask equipped with a stirrer, thermometer, and reflux condenser, 2imidazolidinone, paraformaldehyde, and a 30-45% aqueous solution of formic acid are combined.
- The mixture is heated to approximately 70°C and allowed to react for several hours.
- An 85% solution of formic acid is then added, and the mixture is heated to reflux for an extended period (e.g., 12 hours).
- After the reaction is complete, the excess formic acid is removed by distillation.
- The reaction mixture is then neutralized with a sodium hydroxide solution.

Purification Procedure:



- The neutralized reaction mixture will separate into an organic and an aqueous layer. The
 organic layer containing the crude 1,3-Dimethylimidazolidine is separated.
- The crude product is then purified by vacuum distillation.
- The fraction collected at the appropriate boiling point under reduced pressure yields the
 purified 1,3-Dimethylimidazolidine. The purity of the final product can be confirmed by gas
 chromatography (GC) and nuclear magnetic resonance (NMR) spectroscopy.

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